

# 1-acetylintole chemical structure and IUPAC nomenclature

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## Compound of Interest

Compound Name: 1-Acetylintole

Cat. No.: B1583761

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## An In-depth Technical Guide to 1-Acetylintole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-acetylintole**, a key intermediate and building block in organic synthesis and medicinal chemistry. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and a representative experimental protocol for its synthesis.

## Chemical Identity and Nomenclature

**1-Acetylintole** is a derivative of indole where an acetyl group is attached to the nitrogen atom of the indole ring. This modification significantly alters the chemical reactivity of the indole nucleus, particularly by protecting the nitrogen and influencing electrophilic substitution reactions.

The systematic IUPAC name for this compound is 1-(1H-indol-1-yl)ethanone. It is also commonly referred to as N-acetylintole.<sup>[1][2]</sup>

Table 1: Chemical Identifiers for **1-Acetylintole**

Identifier	Value
CAS Number	576-15-8[1][3]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO[1][3]
Molecular Weight	159.18 g/mol [3][4]
InChI	InChI=1S/C10H9NO/c1-8(12)11-7-6-9-4-2-3-5-10(9)11/h2-7H,1H3[1]
InChIKey	UUCUQJHYUPXDHN-UHFFFAOYSA-N[1][3]
Canonical SMILES	CC(=O)n1ccc2ccccc12[3][5]

## Chemical Structure

The structure of **1-acetylindole** consists of a bicyclic indole core, comprising a benzene ring fused to a pyrrole ring, with an acetyl group substituted at the nitrogen (position 1) of the pyrrole ring.

Caption: Chemical structure of **1-acetylindole** (1-(1H-indol-1-yl)ethanone).

## Physicochemical Properties

**1-Acetylindole** is typically a liquid at room temperature with a high boiling point.[3][5] Its physical and chemical properties are summarized below.

Table 2: Physicochemical Properties of **1-Acetylindole**

Property	Value	Reference
Physical Form	Liquid	[3][5]
Assay	98%	[3][5]
Boiling Point	123-125 °C / 8 mmHg	[3][6][7]
Density	1.387 g/mL at 25 °C	[3][5][7]
Refractive Index	n <sub>20</sub> /D 1.607	[3][5][7]
Flash Point	> 112.22 °C (> 234 °F)	
Storage Temperature	2-8 °C	[3][5]

## Experimental Protocols

The synthesis of **1-acetylintole** is most commonly achieved through the N-acetylation of indole. Several methods exist, with the use of acetic anhydride being a prevalent approach. The following protocol is a representative method adapted from established procedures.[7]

## Synthesis of 1-Acetylintole via N-Acetylation of Indole

This procedure describes the direct N-acetylation of indole using acetic anhydride.

Materials:

- Indole
- Acetic Anhydride
- Anhydrous Sodium Acetate
- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask

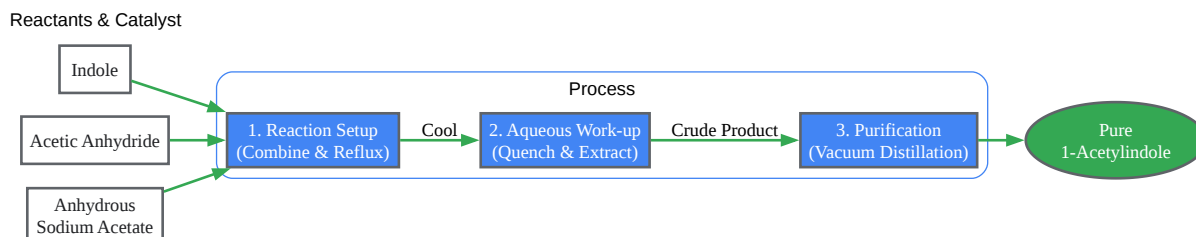
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a reflux condenser, combine indole (1 equivalent), acetic anhydride (3 equivalents), and a catalytic amount of anhydrous sodium acetate.
- **Heating:** Heat the reaction mixture to reflux. Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the cooled mixture into a separatory funnel containing diethyl ether and a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Shake the funnel vigorously, venting frequently to release any pressure. Separate the organic layer. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent.
- **Purification:** The crude product is purified by vacuum distillation (e.g., 140-145 °C at 14 mmHg) to yield **1-acetylindole** as a liquid.<sup>[7]</sup>

## Logical Workflow

The synthesis of **1-acetylindole** from indole follows a clear and logical workflow, from the initial reaction to the final purification of the product.



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Caption: Experimental workflow for the synthesis of **1-acetylindole**.

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